

"trans-2-Decenal-d2" CAS number and molecular weight

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Compound of Interest

Compound Name: *trans-2-Decenal-d2*

Cat. No.: *B15135790*

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An In-depth Technical Guide to trans-2-Decenal-d2

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **trans-2-Decenal-d2**, a deuterated derivative of the naturally occurring α,β -unsaturated aldehyde, trans-2-decenal. Due to the kinetic isotope effect, deuterated compounds are of significant interest in pharmaceutical research for their potential to exhibit altered metabolic profiles and extended half-lives. This document covers the fundamental properties of **trans-2-Decenal-d2**, including its CAS number and molecular weight, and delves into proposed experimental protocols for its synthesis and biological evaluation. Furthermore, it explores the known signaling pathways influenced by its non-deuterated counterpart, providing a basis for investigating the biological activities of **trans-2-Decenal-d2**. The information is presented to support researchers in drug discovery and development in exploring the potential of this and similar deuterated compounds.

Core Data Presentation

The fundamental physicochemical properties of **trans-2-Decenal-d2** are summarized in the table below, with data for the non-deuterated form provided for comparison.

Property	trans-2-Decenal-d2	trans-2-Decenal
CAS Number	1335436-39-9[1]	3913-81-3
Molecular Formula	C ₁₀ H ₁₆ D ₂ O	C ₁₀ H ₁₈ O
Molecular Weight	156.27 g/mol	154.25 g/mol
Appearance	Expected to be a colorless to pale yellow liquid	Colorless to pale yellow liquid
Odor	Expected to have a waxy, fatty, and green aroma	Waxy, fatty, green, with citrus and cilantro notes

Note: The molecular weight for **trans-2-Decenal-d2** was calculated based on the substitution of two protium atoms with deuterium atoms.

Synthesis and Analysis

Proposed Synthesis of trans-2-Decenal-d2

The synthesis of deuterated α,β -unsaturated aldehydes can be achieved through various methods. A proposed route for **trans-2-Decenal-d2** involves the use of N-heterocyclic carbene (NHC) catalysis for a direct hydrogen-deuterium exchange on the aldehyde functional group of trans-2-decenal.

Experimental Protocol:

- **Reaction Setup:** In a nitrogen-purged glovebox, combine trans-2-decenal (1.0 eq), an appropriate NHC catalyst (e.g., 1,3-bis(2,6-diisopropylphenyl)imidazol-2-ylidene, 0.1 eq), and a suitable base (e.g., potassium tert-butoxide, 1.2 eq) in a vial.
- **Deuterium Source:** Add deuterated water (D₂O) as the deuterium source.
- **Reaction Conditions:** Stir the reaction mixture at room temperature for a specified period (e.g., 12-24 hours), monitoring the reaction progress by GC-MS.
- **Work-up:** Upon completion, quench the reaction with a suitable acidic solution. Extract the product with an organic solvent (e.g., diethyl ether), wash with brine, and dry over anhydrous

sodium sulfate.

- Purification: Purify the crude product by flash column chromatography on silica gel to yield **trans-2-Decenal-d2**.

GC-MS Analysis

Gas chromatography-mass spectrometry (GC-MS) is a crucial technique for the analysis and confirmation of the synthesis of **trans-2-Decenal-d2**.

Experimental Protocol:

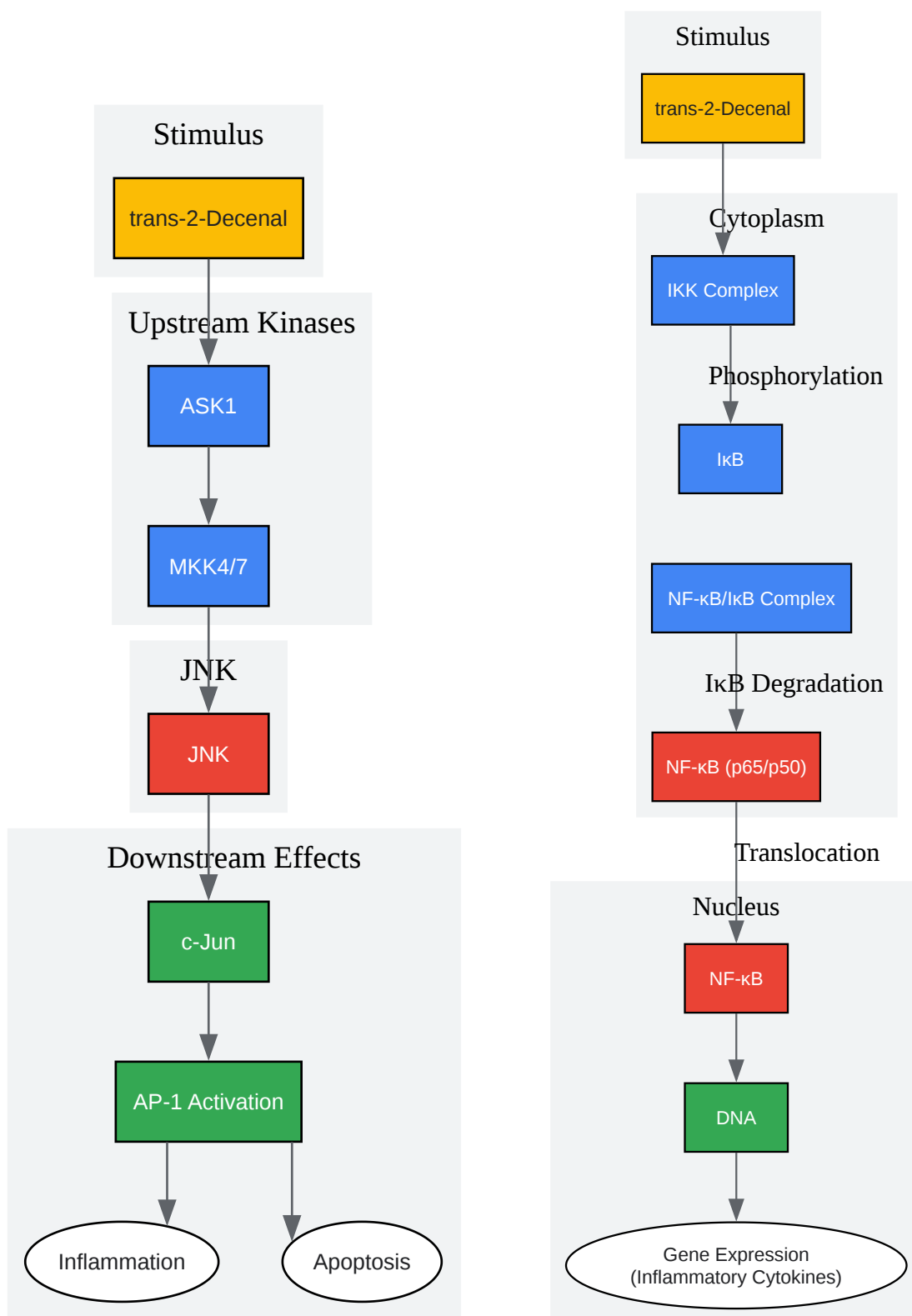
- Sample Preparation: Prepare a dilute solution of the synthesized **trans-2-Decenal-d2** in a volatile solvent such as hexane or dichloromethane.
- GC-MS Parameters:
 - Column: Use a polar capillary column suitable for separating isomers (e.g., DB-WAX or equivalent).
 - Injection Mode: Split injection is recommended to prevent column overload.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Program: An initial temperature hold followed by a temperature ramp to an appropriate final temperature to ensure good separation.
 - Mass Spectrometry: Operate in electron ionization (EI) mode and scan a suitable mass range to detect the molecular ion and characteristic fragments of **trans-2-Decenal-d2**.

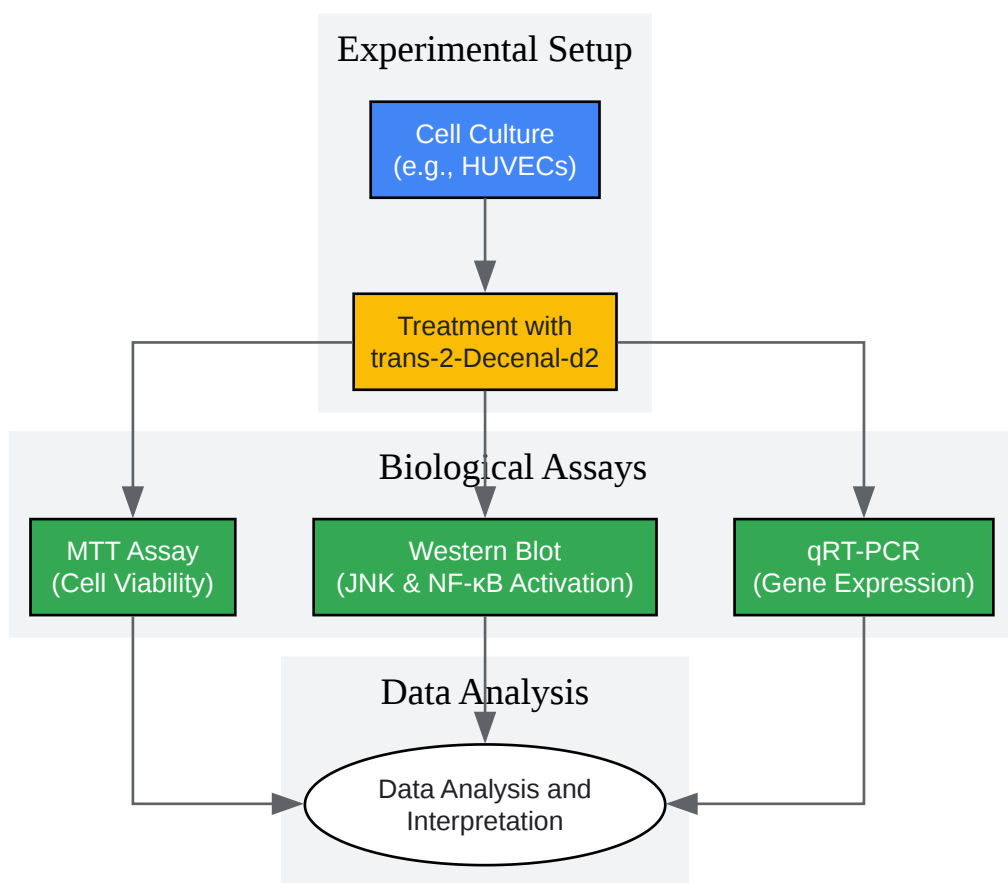
Biological Activity and Signaling Pathways

While specific studies on **trans-2-Decenal-d2** are limited, the biological activities of its non-deuterated analog, trans-2-decenal, have been investigated. It is known to induce inflammatory responses and endothelial dysfunction, primarily through the activation of the JNK and NF-κB signaling pathways. The deuterated form is expected to exhibit similar, if not modulated, activities.

JNK Signaling Pathway

The c-Jun N-terminal kinase (JNK) pathway is a critical signaling cascade involved in cellular responses to stress, inflammation, and apoptosis.





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References

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